

comparison of gefitinib metabolites across species

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Compound Focus: O-Desmethyl gefitinib-d6

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Comparative Summary of Gefitinib Metabolites

The table below summarizes the key metabolites of gefitinib identified in humans, mice, and rats, based on the consulted literature. Please note that this list may not be exhaustive, as the number of detected metabolites can vary with the sensitivity of the analytical method used. Over 40 metabolites, intermediates, and glutathione adducts have been identified in research settings [1].

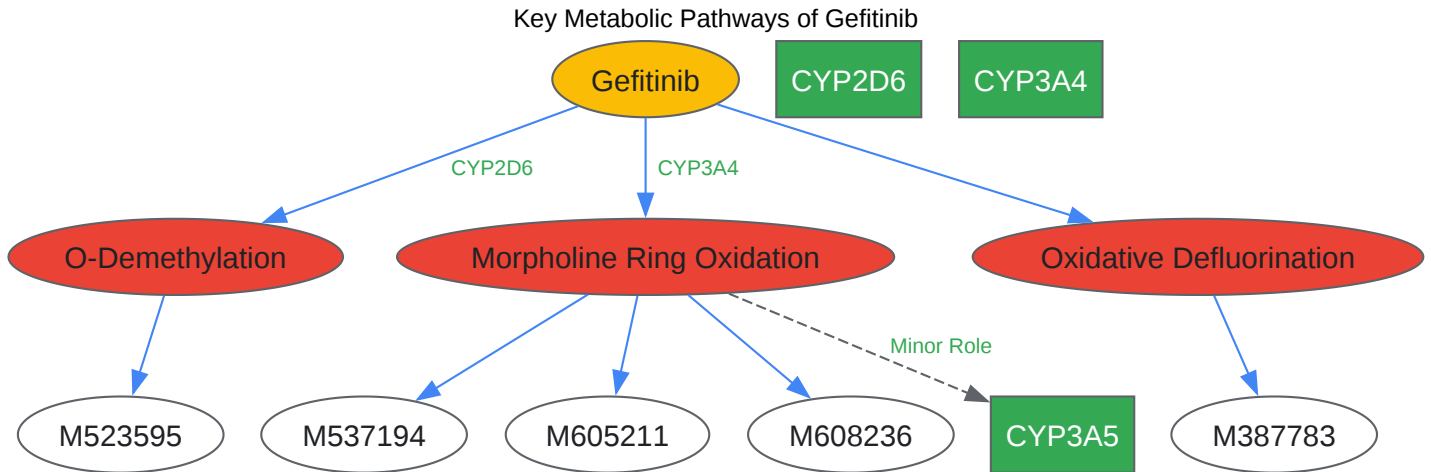
Metabolite Name/Identifier	Key Biotransformation	Presence in Human	Presence in Mouse	Presence in Rat	Primary Analytical Method(s) for Detection
M523595 (O-desmethyl-gefitinib)	O-demethylation	Yes [1] [2] [3]	Yes [4] [2]	Information Missing	HPLC-MS/MS [2], UPLC-MS/MS [4]
M537194	Morpholine ring oxidation	Yes [2] [3]	Yes [2]	Yes [3]	HPLC-MS/MS [2]
M605211 (Morpholino carbonyl compound)	Morpholine ring oxidation	Yes (as a minor metabolite) [1]	Yes (major circulating metabolite) [4]	Information Missing	UPLC/IM/MS [4]

Metabolite Name/Identifier	Key Biotransformation	Presence in Human	Presence in Mouse	Presence in Rat	Primary Analytical Method(s) for Detection
M608236	Morpholine ring oxidation	Yes [2] [3]	Yes [2]	Yes (primary metabolite) [3]	HPLC-MS/MS [2]
M387783	Oxidative defluorination	Yes [2] [3]	Yes [2]	Information Missing	HPLC-MS/MS [2]
Other metabolites (M295820, M527301, etc.)	Various oxidations & conjugates	Yes (multiple minor metabolites) [1] [3]	Yes (over 15 circulating metabolites) [5]	Information Missing	UPLC-Q-TOF-MS/MS [3]

Key Enzymes Involved: The metabolism of gefitinib is primarily mediated by the cytochrome P450 (CYP) enzyme family. **CYP3A4** and **CYP2D6** play the major roles, with a minor contribution from **CYP3A5** [1] [2] [3]. The formation of the major active metabolite, O-desmethyl-gefitinib (M523595), is primarily catalyzed by CYP2D6 [1].

Primary Metabolic Pathways of Gefitinib

The following diagram illustrates the three main metabolic pathways of gefitinib, highlighting the key metabolites and the enzymes responsible.



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Detailed Experimental Protocols

The comparison of metabolites across species relies heavily on advanced chromatographic and mass spectrometric techniques. Here are the methodologies from key studies:

- **Method for Mouse Plasma (HPLC-MS/MS) [2]:** A method was developed for the simultaneous determination of gefitinib and five metabolites (M523595, M537194, M608236, M387783) in mouse plasma.
 - **Sample Preparation:** Protein precipitation with acetonitrile.
 - **Chromatography:** A C18 column with a gradient elution using water and acetonitrile (both containing 0.1% formic acid) was used for separation.
 - **Mass Spectrometry:** Detection was performed using positive electrospray ionization (ESI+) and multiple reaction monitoring (MRM).
 - **Application:** This validated method was applied to a pharmacokinetic study in tumor-bearing mice after a single oral dose of gefitinib.
- **Method for Human Plasma (UPLC-Q-TOF-MS/MS) [3]:** A non-targeted method was used to identify gefitinib metabolites in NSCLC patient plasma.
 - **Sample Preparation:** Protein precipitation with acetonitrile.

- **Chromatography:** Separation was achieved on a C18 column using a water-acetonitrile gradient with 0.5% formic acid.
 - **Mass Spectrometry:** A Q-TOF mass spectrometer in ESI+ mode was used. Data-dependent acquisition (DDA) was employed, where the six most intense precursor ions in the full scan were selected for MS/MS analysis to obtain structural information.
 - **Data Analysis:** Potential metabolites were discovered by comparing the extracted ion chromatograms of dosed patient samples with blank samples using specialized software, leading to the tentative identification of 18 metabolites.
- **Comprehensive Profiling (UPLC/IM/MS) [4]:** Ultra-performance liquid chromatography coupled with ion mobility and mass spectrometry was used to study the pharmacometabodynamics of gefitinib in mice. This technique adds an additional separation dimension based on the size, shape, and charge of ions, which is particularly useful for profiling complex biological samples like urine and plasma [4] [5].

Research Implications and Future Directions

Understanding the metabolic profile of gefitinib has significant implications beyond basic pharmacology:

- **Pharmacometabodynamics:** Research shows that administering gefitinib causes time-dependent changes in the endogenous metabolite and lipid profiles in mice, an effect that correlates with the drug's pharmacokinetics. This "pharmacometabodynamic" relationship suggests that monitoring these endogenous changes could provide insights into the drug's biological effects [4] [5].
- **Role of Genetic Variability:** Single-nucleotide polymorphisms (SNPs) in genes encoding metabolizing enzymes (like CYP3A4, CYP2D6) and membrane transporters can contribute to inter-individual variability in gefitinib exposure and adverse drug reactions [1].
- **Connections to Drug Resistance:** In lung adenocarcinoma, gefitinib metabolism has been linked to specific biological pathways, including cytochrome P450 and lipid metabolism, which may be one of the causes of acquired resistance to the drug [6].

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